

Core Safety Precautions and Hazard Identification

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Compound of Interest

Compound Name: 1,7-Octadiyne

Cat. No.: B1345467

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1,7-Octadiyne is a flammable liquid that can cause skin, eye, and respiratory irritation. The most significant and immediate hazard associated with **1,7-octadiyne** stems from its two terminal alkyne groups. Terminal alkynes possess an acidic proton that can be deprotonated to form highly reactive and potentially explosive acetylide anions, especially in the presence of certain metal salts (e.g., copper, silver, mercury).^{[1][2][3]}

Essential safety measures include:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles with side shields, a flame-resistant laboratory coat, and chemical-resistant gloves (e.g., Nitrile rubber).
- **Chemical Fume Hood:** All handling, quenching, and packaging of **1,7-octadiyne** waste must be performed in a certified chemical fume hood to minimize inhalation exposure.^[1]
- **Avoid Incompatible Materials:** Prevent contact of **1,7-octadiyne** waste with strong oxidizing agents and heavy metal salts.^[1] It should be stored separately from acids and bases.^[4]
- **Ignition Sources:** Keep **1,7-octadiyne** and its waste away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.^{[5][6]}

Quantitative Data Summary for 1,7-Octadiyne

The following table summarizes the key quantitative properties and hazard information for **1,7-octadiyne**.

Property	Value	Source
CAS Number	871-84-1	
Molecular Formula	$\text{HC}\equiv\text{C}(\text{CH}_2)_4\text{C}\equiv\text{CH}$	
Molecular Weight	106.17 g/mol	
Physical Form	Liquid	
Density	0.8 g/mL at 25 °C	
Boiling Point	135-136 °C	
Flash Point	23 °C (73.4 °F) - closed cup	
Storage Temperature	2-8°C	
Hazard Class	Flammable Liquid, Category 3	

Disposal Pathways for 1,7-Octadiyne Waste

The correct disposal procedure depends on whether the waste is unused product or a constituent of a reaction mixture.

Pathway 1: Unused or Expired 1,7-Octadiyne

Pure, unused, or expired **1,7-octadiyne** is highly reactive and should not be treated or quenched by laboratory personnel.

Procedure:

- Do Not Open: Keep the original container securely sealed.
- Labeling: Ensure the container is clearly labeled as "Hazardous Waste: **1,7-Octadiyne**".
- Segregation: Store the container in a designated satellite accumulation area (SAA) away from incompatible materials.[\[4\]](#)

- EHS Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[1\]](#)

Pathway 2: Reaction Mixtures and Contaminated Materials

Reaction mixtures containing **1,7-octadiyne** must be carefully and completely quenched to neutralize any residual reactive species before collection for disposal.[\[1\]](#)

Experimental Protocol: Quenching Reaction Mixtures

This protocol provides a general methodology for quenching residual terminal alkynes in a reaction mixture. Note: This procedure must be adapted based on the specific scale and composition of your reaction.

Objective: To safely neutralize reactive acetylides and any remaining **1,7-octadiyne** in a completed reaction mixture.

Materials:

- Completed reaction mixture containing **1,7-octadiyne**.
- Inert solvent for dilution (e.g., THF, Toluene).
- Proton-donating quenching agent (e.g., isopropanol or methanol).
- Appropriately sized reaction flask equipped with a magnetic stir bar and an addition funnel.
- Ice bath.
- Designated hazardous waste container.

Procedure:

- Preparation (in a fume hood):

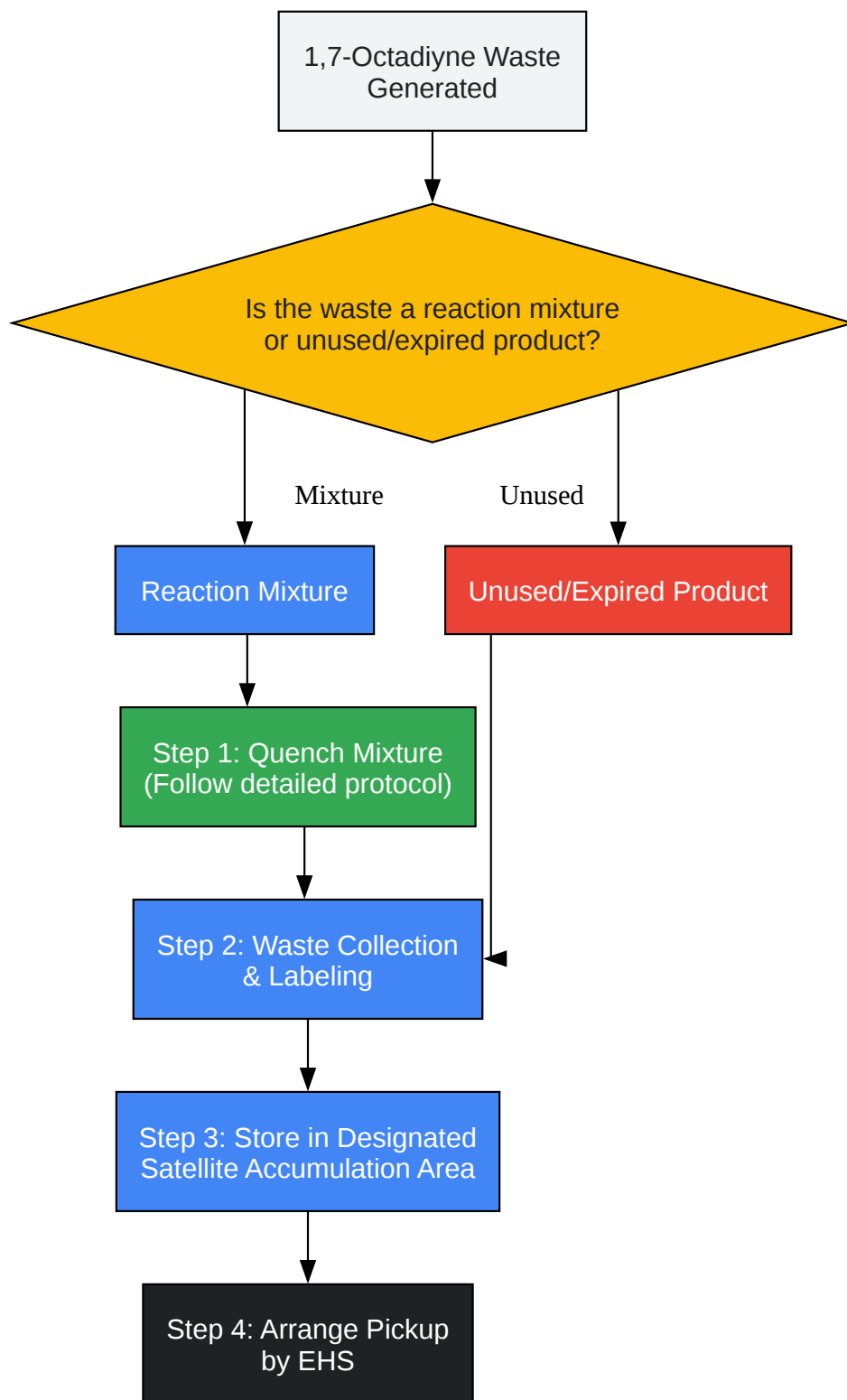
- Cool the reaction mixture to 0 °C using an ice bath. This helps to control any potential exotherm during quenching.
- If the mixture is concentrated, dilute it with an equal volume of an inert solvent to aid in heat dissipation.[1]
- Quenching:
 - Slowly add a proton-donating quenching agent, such as isopropanol, to the cooled and stirred reaction mixture.[1] The addition should be done dropwise via an addition funnel.
 - Observe Carefully: Monitor the reaction for any signs of gas evolution or temperature increase. Maintain a slow addition rate to keep the reaction under control.
 - Continue the slow addition until all signs of reaction (e.g., gas evolution) have ceased.[1]
- Equilibration:
 - Once the addition is complete and the reaction has subsided, remove the ice bath.
 - Allow the mixture to slowly warm to room temperature while continuing to stir.
- Waste Collection:
 - Once the quenched mixture is at room temperature, transfer it to a designated hazardous waste container.[1]
 - The container must be compatible with all solvents and reagents in the mixture.[7]
 - Crucially, do not mix this alkyne waste with any waste streams containing heavy metals.[2]
- Labeling and Storage:
 - Securely seal the waste container, leaving adequate headspace.
 - Label the container clearly with "Hazardous Waste" and list all chemical constituents, including the quenched **1,7-octadiyne** reaction mixture and all solvents.[1][7] Accurate labeling is essential for proper disposal.[8]

- Store the sealed container in a designated Satellite Accumulation Area (SAA) according to institutional guidelines.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Final Disposal:
 - Once the waste container is ready, arrange for pickup by your institution's EHS department for final disposal.[\[2\]](#)[\[8\]](#)

Disposal of Contaminated Solid Waste

- Non-Sharps (Gloves, Wipes, etc.): Collect all solid waste contaminated with **1,7-octadiyne** in a designated, leak-proof hazardous waste container lined with a durable plastic bag.[\[2\]](#)
- Sharps (Needles, Contaminated Glassware): Place all contaminated sharps in a puncture-resistant sharps container specifically designated for chemically contaminated sharps.[\[7\]](#)[\[10\]](#)
- Decontamination: Glassware should be rinsed with a suitable organic solvent (e.g., acetone). This initial rinsate must be collected as hazardous liquid waste.[\[2\]](#)

Logical Workflow for 1,7-Octadiyne Disposal



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Caption: Decision workflow for the proper disposal of **1,7-octadiyne** waste.

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